

HRESIMS analysis parameters for Berkeleylactone E detection

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Compound of Interest

Compound Name: Berkeleylactone E

Cat. No.: B10819016

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Application Note: High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) Parameters for **Berkeleylactone E** Detection

Executive Summary & Scientific Rationale

Berkeleylactone E (Molecular Formula: C₂₀H₃₂O₇, Exact Mass: 384.2148 Da) is a bioactive 16-membered macrolide originally isolated from extremophilic *Penicillium* species, such as *P. turbatum* and *P. fuscum* ([1]). Structurally, it is distinguished by a macrocyclic core conjugated with a succinate moiety. In modern drug discovery and fungal metabolomics, the precise detection of this compound amidst a highly complex biological matrix requires the resolving power of High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

As a Senior Application Scientist, I have designed this protocol to move beyond standard screening. The methodology leverages the unique physicochemical properties of **Berkeleylactone E**. The succinate group (a dicarboxylic acid derivative) is highly prone to deprotonation, making negative-ion mode ([M-H]⁻) exceptionally sensitive and selective. Conversely, the oxygen-rich macrolide core efficiently coordinates with sodium ions, making positive-ion mode ([M+Na]⁺) an excellent orthogonal validation tool. By utilizing a dual-polarity

approach, this protocol establishes a self-validating analytical system that eliminates false positives from isobaric interferences.

Experimental Methodology & Causality

Step 1: Fungal Extraction and Sample Preparation

- **Cultivation & Harvest:** Cultivate *Penicillium turbatum* in molasses broth for 9 days. Quench the culture with methanol (MeOH) and remove mycelia via gravity filtration ([2]).
- **Liquid-Liquid Extraction:** Extract the filtrate three times with chloroform (CHCl₃) or ethyl acetate.
 - **Causality:** The 16-membered macrolide ring is moderately non-polar, but the succinate group adds polarity. Chloroform efficiently partitions the semi-polar macrolides away from highly polar primary metabolites (e.g., sugars, amino acids) present in the broth.
- **Reconstitution:** Dry the organic layer under vacuum and reconstitute the residue in 50% LC-MS grade Methanol/Water.
 - **Causality:** Reconstituting in a 50% aqueous mixture ensures the analyte remains fully solubilized while matching the initial mobile phase conditions of the UHPLC gradient, thereby preventing solvent-front distortion and peak broadening during injection.

Step 2: UHPLC Chromatographic Separation

- **Column Selection:** Equip the UHPLC with a sub-2 µm C18 Reverse Phase column (e.g., 2.1 x 100 mm, 1.7 µm). Maintain the column compartment at 40°C.
 - **Causality:** The C18 stationary phase provides optimal retention for the hydrophobic macrolide backbone. Elevated column temperature reduces mobile phase viscosity, which sharpens peak resolution and minimizes system backpressure.
- **Mobile Phase Preparation:**
 - **Mobile Phase A:** LC-MS grade Water + 0.1% Formic Acid (FA).
 - **Mobile Phase B:** LC-MS grade Acetonitrile (ACN) + 0.1% Formic Acid (FA).

- Causality: Formic acid acts as an ion-pairing agent, suppressing the ionization of the succinate moiety in the liquid phase to improve chromatographic peak shape. Simultaneously, it provides abundant protons for $[M+H]^+$ formation during positive ESI.

Step 3: Dual-Polarity HRESIMS Acquisition

- Source Optimization: Operate the mass spectrometer (e.g., Orbitrap or Q-TOF) in full-scan mode (m/z 100–1000), utilizing fast polarity switching between positive and negative ESI.
- Self-Validating Detection:
 - Causality: Acquiring both $[M-H]^-$ and $[M+Na]^+$ ions simultaneously creates an internal validation loop. If an extracted ion chromatogram (EIC) peak at m/z 383.2075 perfectly co-elutes with a peak at m/z 407.2046, the confidence in identifying **Berkeleylactone E** ([3]) is absolute, effectively ruling out background noise.

Quantitative Data & Analytical Parameters

Table 1: Optimized UHPLC Gradient Conditions

Time (min)	Flow Rate (mL/min)	% Mobile Phase A (H ₂ O + 0.1% FA)	% Mobile Phase B (ACN + 0.1% FA)	Curve
0.0	0.4	95	5	Initial
1.0	0.4	95	5	Isocratic
10.0	0.4	5	95	Linear
12.0	0.4	5	95	Isocratic
12.1	0.4	95	5	Linear

| 15.0 | 0.4 | 95 | 5 | Re-equilibration |

Table 2: HRESIMS Source Parameters (Generic Orbitrap/Q-TOF Settings)

Parameter	Positive ESI Mode (+)	Negative ESI Mode (-)
Capillary Voltage	+ 3.5 kV	- 2.8 kV
Desolvation Temperature	350 °C	350 °C
Sheath Gas Flow	40 arb	40 arb
Aux Gas Flow	10 arb	10 arb
S-Lens RF Level	50	50

| Mass Resolution | 70,000 (at m/z 200) | 70,000 (at m/z 200) |

Table 3: Exact Mass and Diagnostic Adducts for **Berkeleylactone E** (C₂₀H₃₂O₇)

Ion Species	Formula	Theoretical Exact Mass (m/z)	Detection Priority
Neutral Monoisotopic	C ₂₀ H ₃₂ O ₇	384.2148	N/A
Deprotonated Molecule	[M-H] ⁻	383.2075	Primary (Highest Sensitivity)
Protonated Molecule	[M+H] ⁺	385.2221	Secondary

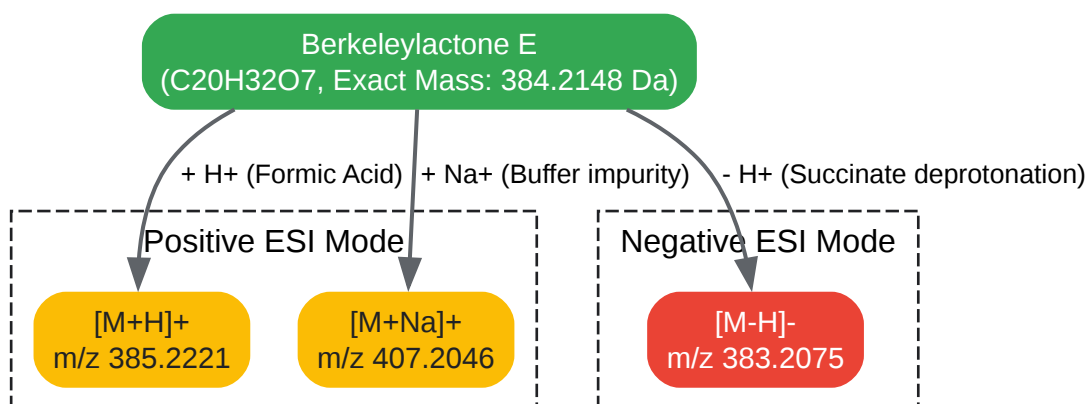
| Sodium Adduct | [M+Na]⁺ | 407.2046 | Primary (Orthogonal Confirmation) |

Visualizations



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LC-HRESIMS analytical workflow for the extraction and detection of **Berkeleylactone E**.



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Electrospray ionization logic and diagnostic adduct formation for **Berkeleylactone E**.

Data Processing & Self-Validation Protocol

To ensure absolute trustworthiness in the detection of **Berkeleylactone E**, the data processing pipeline must enforce strict validation gates:

- **Mass Accuracy Threshold:** The extracted ion chromatogram (EIC) must match the theoretical exact mass within a strict < 5 ppm error window.
- **Isotopic Fidelity:** The naturally occurring ¹³C isotope peak (M+1) must align with the theoretical relative abundance for a 20-carbon molecule (approximately 22% of the monoisotopic peak intensity).
- **Orthogonal Adduct Confirmation:** The chromatographic retention time of the [M-H]⁻ ion (m/z 383.2075) must match the [M+Na]⁺ ion (m/z 407.2046) within ±0.05 minutes. If these adducts do not perfectly co-elute, the signal must be rejected as an artifact or isobaric interference.

References

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- Stierle, A. A., Stierle, D. B., & Decato, D. (2021). "Berkeleylactones and a Citreohybriddione Analogue from *Penicillium turbatum*." *Journal of Natural Products*, 84(12), 3064-3070. URL: [\[Link\]](#)
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Sources

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- 2. Berkeleylactones and a Citreohybriddione Analogue from *Penicillium turbatum* - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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